

An In-depth Technical Guide to the Physical Properties of n-Hexylcyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexylcyclohexane

Cat. No.: B1328777

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Introduction

n-Hexylcyclohexane, a saturated aliphatic hydrocarbon with the chemical formula $C_{12}H_{24}$, is a colorless liquid with applications as a solvent and in the formulation of various industrial products.^{[1][2][3]} Its non-polar nature and specific physical characteristics are of considerable interest in chemical synthesis, materials science, and potentially in drug delivery systems where solubility and partitioning behavior are critical. This technical guide provides a comprehensive overview of the core physical properties of **n-hexylcyclohexane**, complete with quantitative data, general experimental methodologies, and a logical workflow for its characterization.

Core Physical Properties

The physical properties of **n-hexylcyclohexane** are summarized in the table below. These values have been compiled from various chemical databases and literature sources, providing a baseline for its characterization and application.

Property	Value	Units	References
Molecular Formula	C ₁₂ H ₂₄	-	[1][4][5]
Molecular Weight	168.32	g/mol	[5][6]
Appearance	Colorless liquid	-	[5]
Boiling Point	208 - 229	°C	[1][2][4][6]
Melting Point	-52 to -43	°C	[2][4]
Density	0.801 - 0.824	g/cm ³	[1][2][4]
Refractive Index	1.441 - 1.449	-	[1][2][4]
Flash Point	80.2 - 84.3	°C	[2][7][6]
Vapor Pressure	0.11 - 0.132	mmHg	[2][7]
Solubility in Water	0.1242	mg/L (estimated)	[7]
LogP (o/w)	6.246 (estimated)	-	[7]

Experimental Protocols for Physical Property Determination

While specific experimental details for **n-hexylcyclohexane** are not extensively published, the following are general and widely accepted methodologies for determining the key physical properties of liquid hydrocarbons.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method for determining the boiling point is distillation.

- **Apparatus:** A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- **Procedure:**

- The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The liquid is heated, and the temperature is recorded when the vapor and liquid are in equilibrium, and a steady stream of distillate is collected. This temperature is the boiling point.

Determination of Density

Density, the mass per unit volume, is a fundamental physical property. It is typically determined using a pycnometer or a vibrating tube densitometer.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) or a digital densitometer, and a balance.
- Procedure (using a pycnometer):
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid and weighed again.
 - Finally, the pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) and weighed.
 - The density of the sample is calculated using the weights and the known density of the reference substance.

Determination of Refractive Index

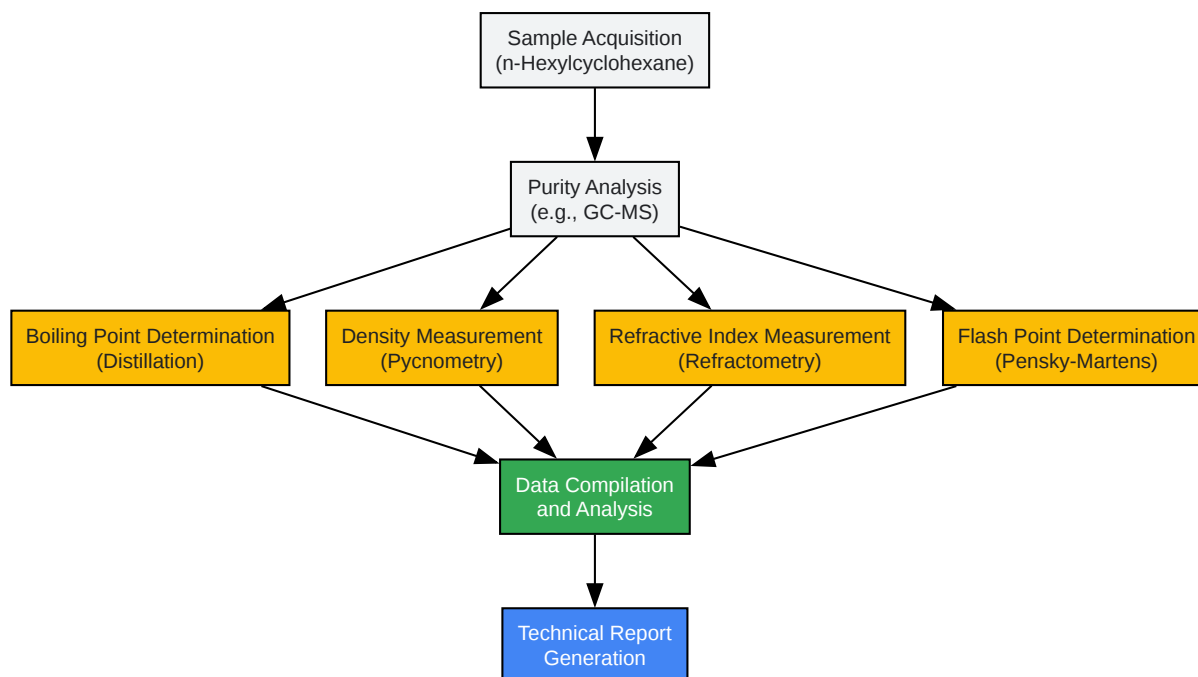
The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance and is measured using a refractometer.

- Apparatus: An Abbe refractometer is commonly used.

- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and light is passed through the sample.
 - The user looks through the eyepiece and adjusts the instrument until the dividing line between the light and dark fields is sharp and centered.
 - The refractive index is then read directly from the scale.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of a liquid chemical compound like n-**hexylcyclohexane**.



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Workflow for Physical Property Characterization

This workflow begins with obtaining and ensuring the purity of the n-**hexylcyclohexane** sample, as impurities can significantly affect physical property measurements. Following purification, key properties such as boiling point, density, refractive index, and flash point are determined experimentally. The collected data is then compiled and analyzed to generate a comprehensive technical report.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of n-Hexylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1328777#physical-properties-of-n-hexylcyclohexane\]](https://www.benchchem.com/product/b1328777#physical-properties-of-n-hexylcyclohexane)

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